

# Physical properties of 1-azido-2-nitroethane (boiling point, density)

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## Compound of Interest

Compound Name: Ethane, 1-azido-2-nitro-

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## Physical Properties of 1-Azido-2-Nitroethane: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physical properties of 1-azido-2-nitroethane, specifically its boiling point and density. Due to the limited availability of experimental data for this compound, this guide also includes data for structurally related molecules to provide a comparative context. Furthermore, detailed experimental protocols for the determination of these properties are outlined to assist researchers in their laboratory work.

## Quantitative Data Summary

Experimental data for the boiling point and density of 1-azido-2-nitroethane are not readily available in the current scientific literature. However, the physical properties of structurally analogous compounds can provide valuable insights into the expected values for 1-azido-2-nitroethane. The following table summarizes the available data for related compounds.

Compound Name	Chemical Structure	Boiling Point (°C)	Density (g/cm <sup>3</sup> )
1-Azido-2-nitroethane	$\text{N}_3\text{CH}_2\text{CH}_2\text{NO}_2$	Data Not Available	Data Not Available
1-Azido-2-bromoethane	$\text{N}_3\text{CH}_2\text{CH}_2\text{Br}$	49 °C @ 20 Torr[1]	1.71[2]
1-Azido-2-iodoethane	$\text{N}_3\text{CH}_2\text{CH}_2\text{I}$	Data Not Available	Data Not Available
Nitroethane	$\text{CH}_3\text{CH}_2\text{NO}_2$	114-115 °C[3]	1.052[4]

## Experimental Protocols

The following are detailed methodologies for the experimental determination of the boiling point and density of liquid compounds such as 1-azido-2-nitroethane. Given the potential energetic nature of this molecule, appropriate safety precautions should be taken during any experimental procedure.

### Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid and the liquid changes into a vapor.

This method is suitable for small sample volumes.[5][6]

Apparatus:

- Thiele tube
- Thermometer
- Small test tube (e.g., 6 x 50 mm)
- Capillary tube (sealed at one end)
- Heat-resistant rubber band or wire
- Heating oil (mineral oil or silicone oil)

- Bunsen burner or microburner

#### Procedure:

- Fill the Thiele tube with heating oil to a level just above the top of the side arm.[\[7\]](#)
- Attach the small test tube to the thermometer using a rubber band or wire, ensuring the bottom of the test tube is level with the thermometer bulb.
- Add a few drops of the liquid sample (e.g., 1-azido-2-nitroethane) into the small test tube.
- Place the capillary tube, with the sealed end up, into the small test tube.
- Insert the thermometer and attached test tube assembly into the Thiele tube, ensuring the thermometer bulb and the sample are immersed in the oil.[\[8\]](#)
- Gently heat the side arm of the Thiele tube with a burner, using a back-and-forth motion to ensure even heating.[\[5\]](#)
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a rapid and continuous stream of bubbles is observed.
- Remove the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid begins to be drawn into the capillary tube.[\[9\]](#)[\[10\]](#) Record this temperature.

This method is suitable when a larger volume of the sample is available and can also be used for purification via distillation.[\[5\]](#)[\[11\]](#)

#### Apparatus:

- Round-bottom flask or conical vial
- Reflux condenser

- Heating mantle or sand bath
- Stir bar or boiling chips
- Thermometer and adapter
- Clamps and stand

Procedure:

- Place the liquid sample and a stir bar or boiling chips into the round-bottom flask.
- Assemble the reflux apparatus by attaching the condenser vertically to the flask.
- Connect the condenser to a cool water source, with water entering at the bottom and exiting at the top.
- Place a thermometer in the neck of the flask (if using a distillation setup) or at the vapor path to measure the temperature of the vapor.
- Begin heating the flask. The liquid will start to boil and the vapor will rise into the condenser.
- The vapor will condense on the cool surface of the condenser and flow back into the flask.  
[\[11\]](#)
- The temperature will stabilize at the boiling point of the liquid. Record this stable temperature.

## Density Determination

Density is the mass of a substance per unit volume.

Gas pycnometry is a highly accurate method for determining the true density of a liquid by measuring the volume of the sample by displacing an inert gas, typically helium.[\[12\]](#)[\[13\]](#)[\[14\]](#)

Apparatus:

- Gas pycnometer

- Sample cell of appropriate volume
- Analytical balance

Procedure:

- Calibrate the gas pycnometer according to the manufacturer's instructions, typically using a standard sphere of known volume.
- Weigh the empty, clean, and dry sample cell.
- Carefully add a known volume of the liquid sample to the sample cell.
- Weigh the sample cell containing the liquid to determine the mass of the sample.
- Place the sample cell into the analysis chamber of the gas pycnometer.
- Follow the instrument's automated procedure to measure the volume of the sample. The instrument will pressurize the sample chamber with helium and then expand the gas into a reference chamber of known volume. By measuring the pressure change, the volume of the sample is calculated based on Boyle's Law.
- The density is then calculated by dividing the mass of the sample by the measured volume.

This method is a fast and precise way to determine the density of liquids.<sup>[15][16][17]</sup>

Apparatus:

- Digital density meter with an oscillating U-tube
- Syringe for sample injection

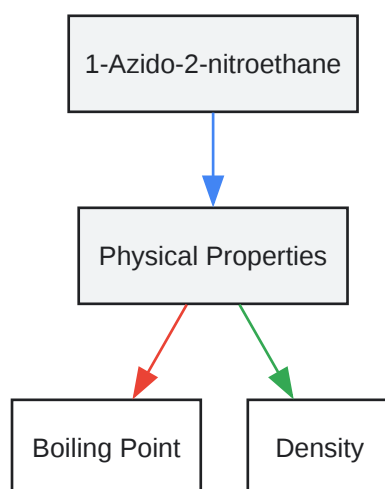
Procedure:

- Calibrate the density meter according to the manufacturer's instructions, typically with dry air and deionized water.
- Ensure the oscillating U-tube is clean and dry.

- Inject the liquid sample into the U-tube using a syringe, ensuring there are no air bubbles.
- The instrument will electronically excite the U-tube, causing it to oscillate at a specific frequency.
- The instrument measures the period of oscillation, which is related to the density of the sample.
- The density is automatically calculated by the instrument and displayed.

## Logical Relationship of Physical Properties

The following diagram illustrates the relationship between the chemical compound 1-azido-2-nitroethane and the physical properties discussed in this guide.



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Caption: Logical flow from the compound to its physical properties.

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